

4'-Methoxyflavone: A Technical Guide to its Physicochemical Properties and Biological Activity

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Introduction: 4'-Methoxyflavone is a naturally occurring flavonoid, a class of polyphenolic compounds widely distributed in the plant kingdom.[1] It is structurally characterized by a C6-C3-C6 backbone, with a methoxy group substituted at the 4' position of the B ring.[2] This compound has garnered significant scientific interest due to its diverse biological activities, most notably its neuroprotective effects.[1][3] It also exhibits antioxidant, anti-inflammatory, and potential anticancer properties.[1][4][5] This technical guide provides an in-depth overview of the physicochemical properties, spectral characteristics, and key biological activities of 4'-Methoxyflavone, along with detailed experimental protocols relevant to its study. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Physicochemical Properties

The fundamental physicochemical properties of 4'-Methoxyflavone are summarized below. These characteristics are crucial for its handling, formulation, and absorption, distribution, metabolism, and excretion (ADME) profiling in drug discovery processes.



Property	Value	Source
CAS Number	4143-74-2	[4]
Molecular Formula	C16H12O3	[4]
Molecular Weight	252.26 g/mol	[5]
Appearance	White to light yellow crystalline powder	[4]
Melting Point	157 - 161 °C	[4][5][6]
Solubility	DMSO: 5 mg/mL (warmed)	[5]
LogP (Computed)	3.5 (XLogP3)	[7]
Storage Temperature	2 - 8 °C	[5]

Spectral Properties

Spectroscopic data is fundamental for the structural elucidation and quantification of 4'-Methoxyflavone.

Spectral Data Type	Key Characteristics	Source
UV-Visible (UV-Vis)	Maximum Absorption (λmax): 319 nm (in Methanol)	[6]
Nuclear Magnetic Resonance (NMR)	13C and 17O NMR data are publicly available.	[7][8]
Mass Spectrometry (MS)	Collision Cross Section (CCS): 152.1 Å ² ([M+H] ⁺)	[7]

Biological Activity and Mechanisms of Action

4'-Methoxyflavone demonstrates a range of biological effects, with its neuroprotective activity being the most extensively studied.

Neuroprotection via Inhibition of Parthanatos

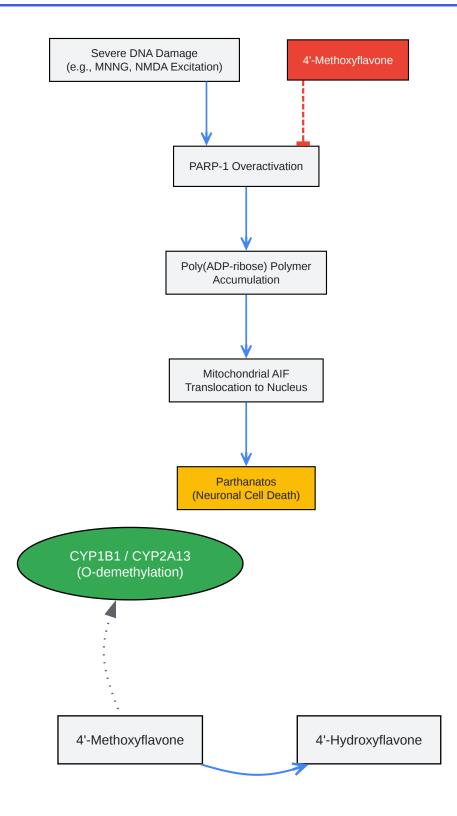


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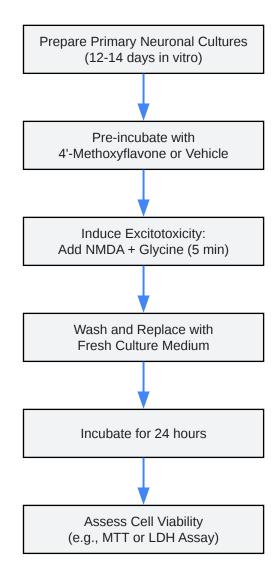
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4'-Methoxyflavone acts as a potent neuroprotective agent by inhibiting Parthanatos, a specific pathway of programmed cell death.[3] This pathway is initiated by severe DNA damage, which leads to the overactivation of the nuclear enzyme Poly(ADP-ribose) polymerase-1 (PARP-1).[3] The resulting accumulation of poly(ADP-ribose) (PAR) polymers and subsequent translocation of Apoptosis-Inducing Factor (AIF) from the mitochondria to the nucleus causes chromatin condensation and large-scale DNA fragmentation, ultimately leading to cell death.[3] 4'-Methoxyflavone has been shown to prevent the accumulation of PAR and protect cortical neurons from cell death induced by DNA-alkylating agents or NMDA receptor-mediated excitotoxicity.[3]









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